

Technical Guide to Butylparaben-13C6

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Compound of Interest

Compound Name: *Butylparaben-13C6*

Cat. No.: *B590557*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Butylparaben-13C6**, a stable isotope-labeled version of Butylparaben. This document covers its core technical data, synthesis, and primary applications, with a focus on its use in quantitative analytical methods.

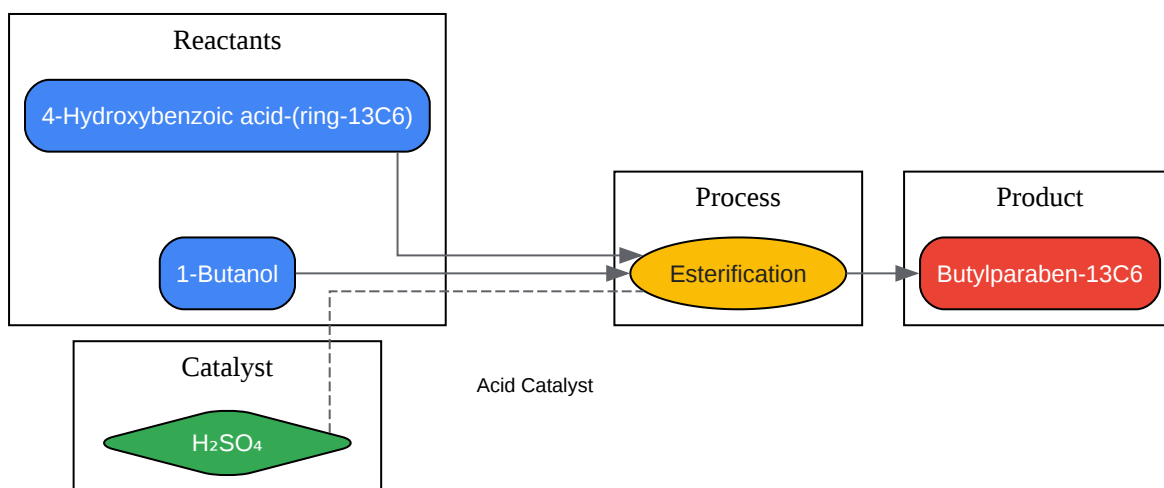
Core Technical Data

Butylparaben-13C6 is the isotopically labeled form of Butylparaben, where the six carbon atoms of the benzene ring are replaced with the Carbon-13 isotope. This labeling makes it an ideal internal standard for mass spectrometry-based quantification of Butylparaben in various matrices.

| Property | Value | References |
|---------------------|---|--------------|
| CAS Number | 1416711-53-9 | [1][2][3][4] |
| Molecular Formula | C ₅ ¹³ C ₆ H ₁₄ O ₃ | [2][3] |
| Molecular Weight | ~200.18 g/mol | [1][2][3] |
| Synonyms | Butyl 4-hydroxybenzoate-(ring-13C6), Butyl paraben-(ring-13C6), 4-Hydroxybenzoic acid-(ring-13C6) n-butyl ester | [1][4][5] |
| Appearance | White to off-white solid | [6] |
| Solubility | Slightly soluble in Chloroform, DMSO, Methanol | [5] |
| Storage Temperature | 2-8°C or -20°C | [2][5] |
| Primary Application | Internal standard for quantitative analysis | [6] |

Synthesis of Butylparaben-13C6

The synthesis of **Butylparaben-13C6** follows the general principle of esterification. It is prepared by the reaction of 4-hydroxybenzoic acid-(ring-13C6) with 1-butanol in the presence of an acid catalyst, such as sulfuric acid. The unlabeled counterpart, Butylparaben, is produced industrially via this method.[7][8]



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Caption: Synthesis of **Butylparaben-13C6** via esterification.

Experimental Protocols and Applications

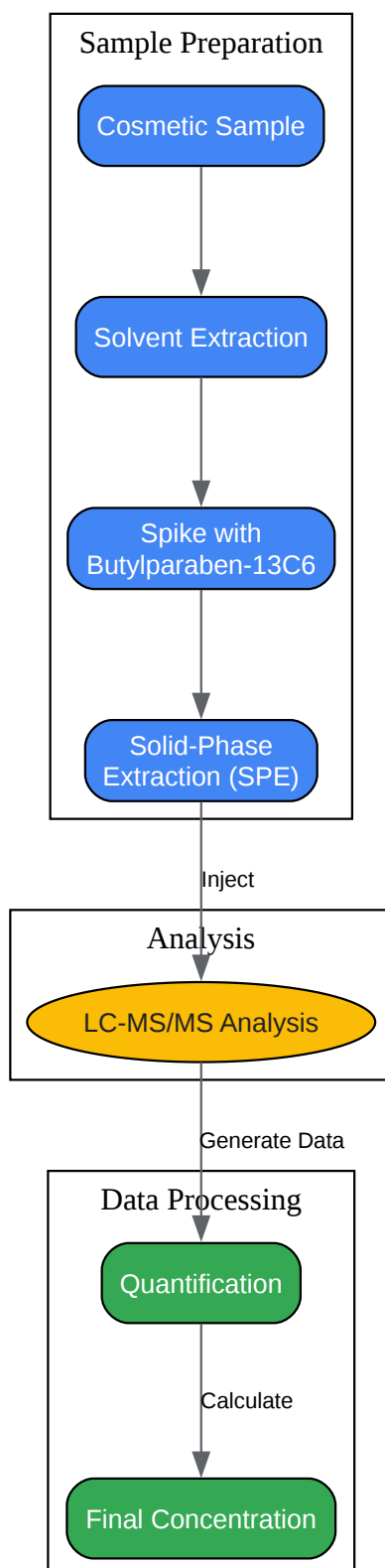
The primary application of **Butylparaben-13C6** is as an internal standard in quantitative analytical methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS).[6] Its chemical properties are nearly identical to the unlabeled Butylparaben, but its increased mass allows for clear differentiation in a mass spectrometer.

General Protocol for Quantification of Butylparaben in Cosmetic Samples using LC-MS/MS

This protocol outlines a general procedure for determining the concentration of Butylparaben in a cosmetic product.

- Sample Preparation:
 - Accurately weigh a known amount of the cosmetic sample.

- Perform a solvent extraction to isolate the parabens. A common solvent is ethanol or acetonitrile.
- Spike the extract with a known concentration of **Butylparaben-13C6** to serve as the internal standard.
- The sample may require a purification step, such as solid-phase extraction (SPE), to remove matrix interferences that could suppress the analyte signal.[9]
- LC-MS/MS Analysis:
 - Inject the prepared sample into an LC-MS/MS system.
 - The liquid chromatography step separates Butylparaben from other components in the sample.
 - The mass spectrometer is set to monitor the specific mass-to-charge (m/z) transitions for both Butylparaben and **Butylparaben-13C6**.
- Data Analysis:
 - Quantify the amount of Butylparaben in the sample by comparing the peak area of the analyte to the peak area of the **Butylparaben-13C6** internal standard.
 - The use of the stable isotope-labeled internal standard corrects for any sample loss during preparation and for variations in instrument response.



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Caption: Workflow for quantifying Butylparaben using a labeled internal standard.

Biological Context of Unlabeled Butylparaben

While **Butylparaben-13C6** is primarily used for analytical purposes, its unlabeled counterpart, Butylparaben, has been studied for its biological effects. Parabens are effective antimicrobial preservatives used in cosmetics, pharmaceuticals, and some foods.[7][8] However, some studies have investigated their potential as endocrine disruptors due to their ability to exhibit weak estrogenic activity.[10][11] Butylparaben has been shown to bind to estrogen receptors, though with a much lower affinity than estradiol.[12] The exact mechanism of paraben activity is not fully understood but is thought to involve the inhibition of DNA and RNA synthesis.[7] These biological considerations are important in the broader context of paraben safety assessments, for which accurate quantification using tools like **Butylparaben-13C6** is essential.

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